

Introduction: A Profile of a Versatile Building Block

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Compound of Interest

Compound Name: *Methyl 2-cyano-2-methylpropanoate*

Cat. No.: *B1313631*

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Methyl 2-cyano-2-methylpropanoate (CAS No. 72291-30-6) is an α -cyano ester distinguished by a unique molecular architecture.^{[1][2]} Its structure features a quaternary carbon center to which both a cyano group ($-\text{C}\equiv\text{N}$) and a methyl ester ($-\text{COOCH}_3$) are attached.^[1] This dual functionality makes it a valuable and highly reactive intermediate in organic synthesis.^{[1][3]}

The compound's significance stems from its utility as a building block for more complex molecules. The electron-withdrawing nature of the cyano group enhances the electrophilic character of the quaternary carbon, while the ester moiety provides a handle for various nucleophilic substitution and condensation reactions.^[1] Consequently, it serves as a critical precursor in the synthesis of pharmaceuticals, agrochemicals, and advanced polymers.^{[1][4][5]} This guide will explore the essential technical aspects of this compound, providing field-proven insights for its practical application.

Physicochemical and Spectroscopic Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The key properties of **methyl 2-cyano-2-methylpropanoate** are summarized below.

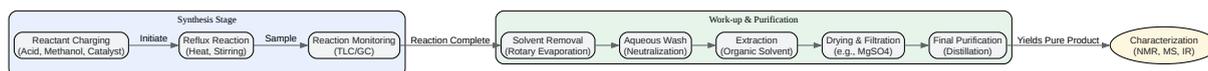
Property	Value	Source(s)
Molecular Weight	127.14 g/mol	[1][6][7][8]
Molecular Formula	C ₆ H ₉ NO ₂	[1][7][8]
CAS Number	72291-30-6	[1][6][7]
IUPAC Name	methyl 2-cyano-2-methylpropanoate	[1]
Synonyms	2-Cyano-2,2-Dimethyl Acetic Acid Methyl Ester; Methyl-2,2-Dimethyl Cyanoacetate	[8]
Density	~1.0 g/cm ³	[6]
Boiling Point	186.5 ± 8.0 °C at 760 mmHg	[6]
Monoisotopic Mass	127.063328530 Da	[1][9]

Synthesis and Purification: A Validated Protocol

Several synthetic routes exist for **methyl 2-cyano-2-methylpropanoate**, including the Michael addition and direct cyanoethylation.[1] However, a common and reliable laboratory-scale method is the esterification of 2-cyano-2-methylpropanoic acid with methanol, catalyzed by a strong acid. This process is effective due to the direct conversion of the carboxylic acid to its corresponding methyl ester in the presence of excess alcohol.

Experimental Workflow: Esterification Route

The following diagram outlines the key stages of the synthesis and purification process.



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Caption: Workflow for the synthesis and purification of **methyl 2-cyano-2-methylpropanoate**.

Step-by-Step Synthesis Protocol

This protocol describes the esterification of 2-cyano-2-methylpropanoic acid.

- **Reactor Setup:** Equip a round-bottom flask with a reflux condenser and a magnetic stirrer. The system must be dried to prevent unwanted side reactions with water.
- **Reagent Addition:**
 - Charge the flask with 2-cyano-2-methylpropanoic acid (1.0 eq).
 - Add an excess of anhydrous methanol (e.g., 10-20 eq), which serves as both a reactant and a solvent.
 - Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq) to the stirring solution. The acid protonates the carbonyl oxygen of the carboxylic acid, making it more electrophilic and susceptible to nucleophilic attack by methanol.
- **Reaction:** Heat the mixture to reflux (approximately 65°C) and maintain for 4-6 hours. The progress should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting carboxylic acid is consumed.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Remove the excess methanol under reduced pressure using a rotary evaporator.
 - Dilute the residue with an organic solvent like diethyl ether or ethyl acetate and transfer to a separatory funnel.
 - Wash the organic layer sequentially with a saturated sodium bicarbonate solution (to neutralize the acidic catalyst) and then with brine (to remove residual water). The

bicarbonate wash is crucial for quenching the reaction and preventing product decomposition during distillation.

- Purification:
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate in vacuo.
 - Purify the resulting crude oil by fractional distillation under reduced pressure to yield pure **methyl 2-cyano-2-methylpropanoate** as a colorless liquid.

Analytical Characterization

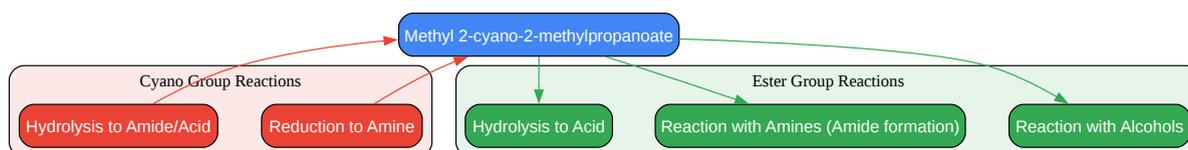
Structural confirmation is achieved through a combination of spectroscopic methods. Each technique provides a unique piece of the structural puzzle, and together they create a self-validating system of analysis.

- Mass Spectrometry (MS): Analysis via mass spectrometry confirms the molecular weight of the compound.^[1] The molecular ion peak ($[M]^+$) is expected at an m/z of 127. A characteristic fragmentation pattern includes the loss of the methoxy group ($\bullet OCH_3$, 31 mass units), resulting in a prominent fragment ion at m/z 96.^[1] High-resolution mass spectrometry can confirm the elemental composition with an exact mass of 127.063328530 Da.^{[1][9]}
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the key functional groups. The spectrum will exhibit a strong, sharp absorption band around 2240 cm^{-1} , characteristic of a nitrile ($C\equiv N$) stretch. Another strong absorption will appear around 1745 cm^{-1} , corresponding to the ester carbonyl ($C=O$) stretch.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - 1H NMR: The proton NMR spectrum is simple and diagnostic. It will show two signals: a singlet integrating to 3 protons around 3.7 ppm for the methyl ester protons ($-OCH_3$), and a singlet integrating to 6 protons around 1.5 ppm for the two equivalent methyl groups attached to the quaternary carbon ($-C(CH_3)_2$).
 - ^{13}C NMR: The carbon NMR will display distinct signals confirming the carbon framework: a signal for the quaternary carbon, the nitrile carbon, the carbonyl carbon, and the two types

of methyl carbons.

Chemical Reactivity and Applications

The dual functionality of **methyl 2-cyano-2-methylpropanoate** dictates its reactivity and makes it a versatile intermediate.[1][3]



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Caption: Core reactivity pathways of **methyl 2-cyano-2-methylpropanoate**.

- **Pharmaceutical and Agrochemical Synthesis:** The compound is a key starting material for synthesizing more complex molecules. The cyano and ester groups can be selectively modified to build diverse molecular scaffolds. It is widely used as an intermediate in the production of various pharmaceuticals.[1]
- **Material Science and Polymer Production:** In polymer chemistry, this molecule can be used in the development of specialized polymers.[1][4] Its incorporation into polymer chains can impart desirable properties such as improved thermal stability and chemical resistance, making it valuable for creating advanced materials.[5]

Safety, Handling, and Storage

Proper handling is essential to ensure laboratory safety. **Methyl 2-cyano-2-methylpropanoate** is classified as harmful if swallowed, inhaled, or in contact with skin.[6]

- **Engineering Controls:** Always handle this compound inside a chemical fume hood to minimize inhalation exposure.[6]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[\[6\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[6\]](#)[\[10\]](#)
Keep away from heat, flames, sparks, and strong oxidizing agents.[\[6\]](#)
- First Aid:
 - Skin Contact: Wash off immediately with plenty of soap and water.[\[6\]](#)[\[10\]](#)
 - Eye Contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[\[10\]](#)
 - Inhalation: Move to fresh air. Seek medical attention if symptoms persist.[\[6\]](#)
 - Ingestion: Wash out the mouth with water and seek immediate medical attention.[\[6\]](#)

Conclusion

Methyl 2-cyano-2-methylpropanoate is a chemical intermediate of considerable value in both academic research and industrial manufacturing. Its straightforward synthesis, combined with the versatile reactivity of its cyano and ester functionalities, secures its role as a fundamental building block in the development of novel pharmaceuticals and advanced materials. A comprehensive understanding of its properties, synthesis, and handling protocols, as detailed in this guide, is crucial for leveraging its full potential safely and effectively.

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